

# Application Notes & Protocols: The Strategic Synthesis of Fluxapyroxad via Suzuki-Miyaura Coupling

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## Compound of Interest

**Compound Name:** 1-(Methoxymethyl)-2-(trifluoromethyl)benzene

**Cat. No.:** B1603496

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## Introduction: The Rise of SDHI Fungicides and the Role of Fluxapyroxad

The global demand for high-yield, high-quality crops necessitates the continuous development of novel and effective crop protection agents. Among the most significant advancements in recent decades is the class of succinate dehydrogenase inhibitor (SDHI) fungicides. These compounds target the fungal respiratory chain, specifically Complex II (succinate dehydrogenase), leading to a potent and broad-spectrum fungicidal effect.<sup>[1]</sup> Fluxapyroxad, introduced by BASF, is a prominent member of the SDHI class, demonstrating high efficacy against a wide range of fungal pathogens in various crops.<sup>[2][3]</sup>

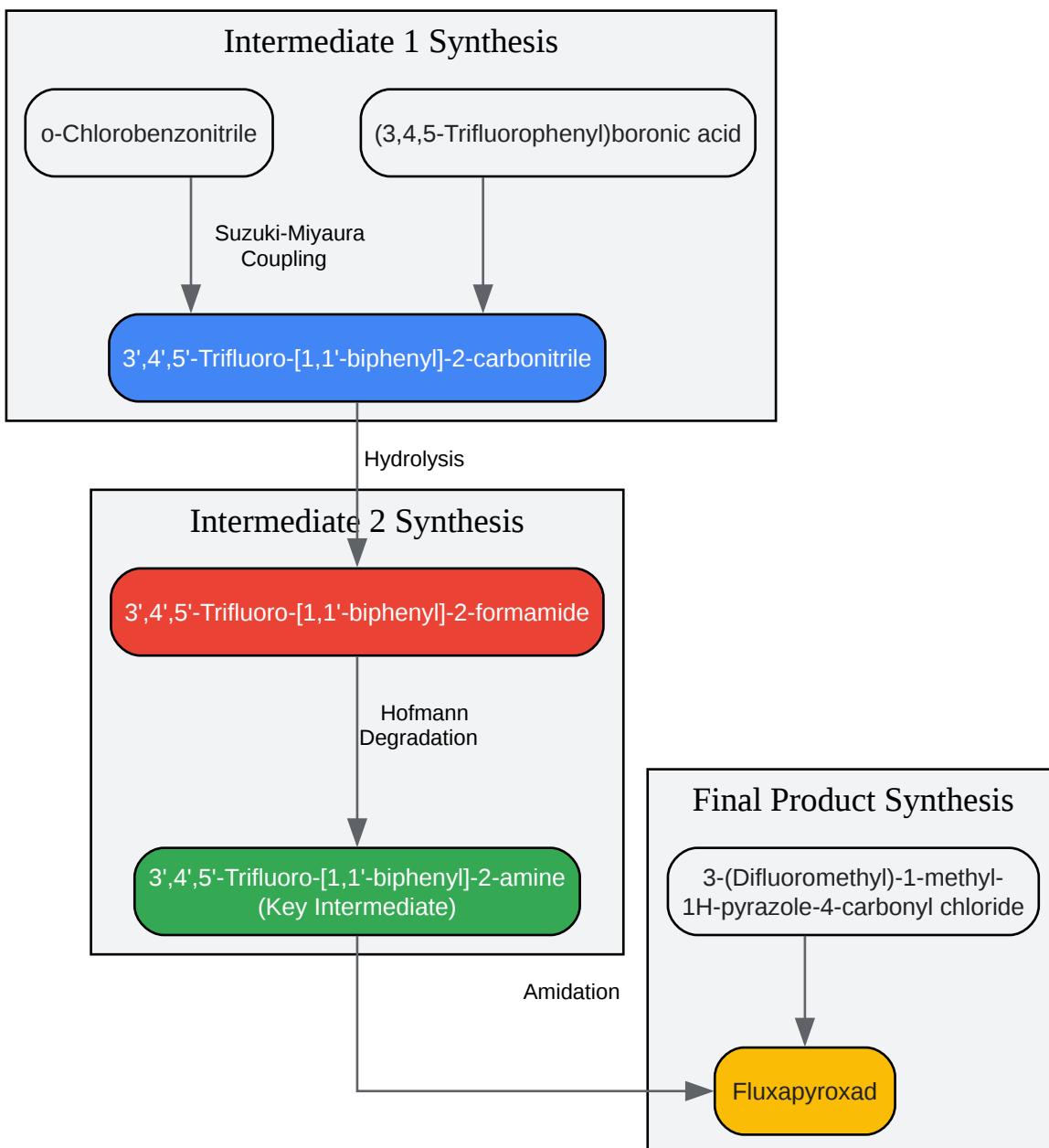
The molecular structure of Fluxapyroxad features a characteristic N-(3',4',5'-trifluoro-[1,1'-biphenyl]-2-yl)-3-(difluoromethyl)-1-methyl-1H-pyrazole-4-carboxamide core. The synthesis of this complex molecule hinges on the efficient construction of its key biphenyl amine intermediate, 3',4',5'-trifluoro-[1,1'-biphenyl]-2-amine. This guide provides a detailed overview of a robust and scalable synthetic strategy centered around the palladium-catalyzed Suzuki-Miyaura cross-coupling reaction, a cornerstone of modern organic synthesis.

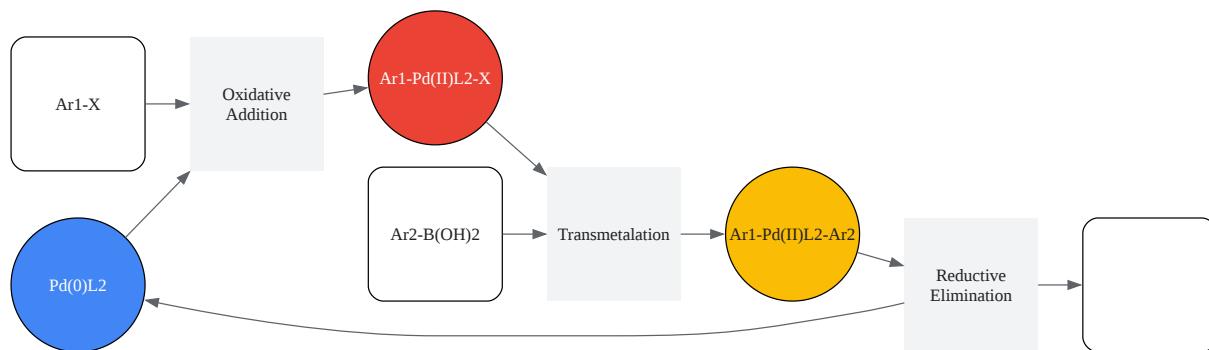
## Part 1: The Synthetic Blueprint: Constructing the Biphenyl Core

The synthesis of Fluxapyroxad can be conceptually divided into two primary stages: the formation of the crucial biphenyl amine intermediate and the subsequent amidation with the pyrazole carboxylic acid moiety. The Suzuki-Miyaura coupling is particularly well-suited for the formation of the biaryl bond in the intermediate due to its high functional group tolerance, mild reaction conditions, and commercial availability of starting materials.

## Logical Workflow for Fluxapyroxad Synthesis

The following diagram illustrates the high-level synthetic strategy for Fluxapyroxad, emphasizing the key Suzuki-Miyaura coupling step.





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## Sources

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- 2. Fluxapyroxad: Synthesis and Introduction \_Chemicalbook [[chemicalbook.com](http://chemicalbook.com)]
- 3. [researchgate.net](http://researchgate.net) [researchgate.net]
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